

# "physicochemical properties of Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate

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## A Technical Guide to Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate**. This heterocyclic compound is a significant building block in medicinal chemistry, primarily serving as a key intermediate in the synthesis of various pharmaceutical agents.<sup>[1][2]</sup>

## Core Physicochemical Properties

**Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate**, with the CAS number 37641-36-4, is a member of the 1,3,4-oxadiazole class of compounds.<sup>[3][4]</sup> Its molecular structure and properties are foundational to its utility in chemical synthesis. The quantitative physicochemical data for this compound are summarized below.

Property	Value	Source
Molecular Formula	C6H8N2O3	[3][5][6][7][8][9]
Molecular Weight	156.14 g/mol	[3][5][6][7][8][9]
Boiling Point	238 °C	[10]
Density	1.207 g/cm <sup>3</sup>	[10]
Flash Point	98 °C	[10]
pKa (Predicted)	-4.10 ± 0.10	[10]
LogP (Computed)	0.55472	[5]
Topological Polar Surface Area (TPSA)	65.22 Å <sup>2</sup>	[5]
Storage Temperature	2-8 °C	[10]
Hydrogen Bond Acceptors	5	[5]
Hydrogen Bond Donors	0	[5]
Rotatable Bonds	2	[5]

## Synthesis and Experimental Protocols

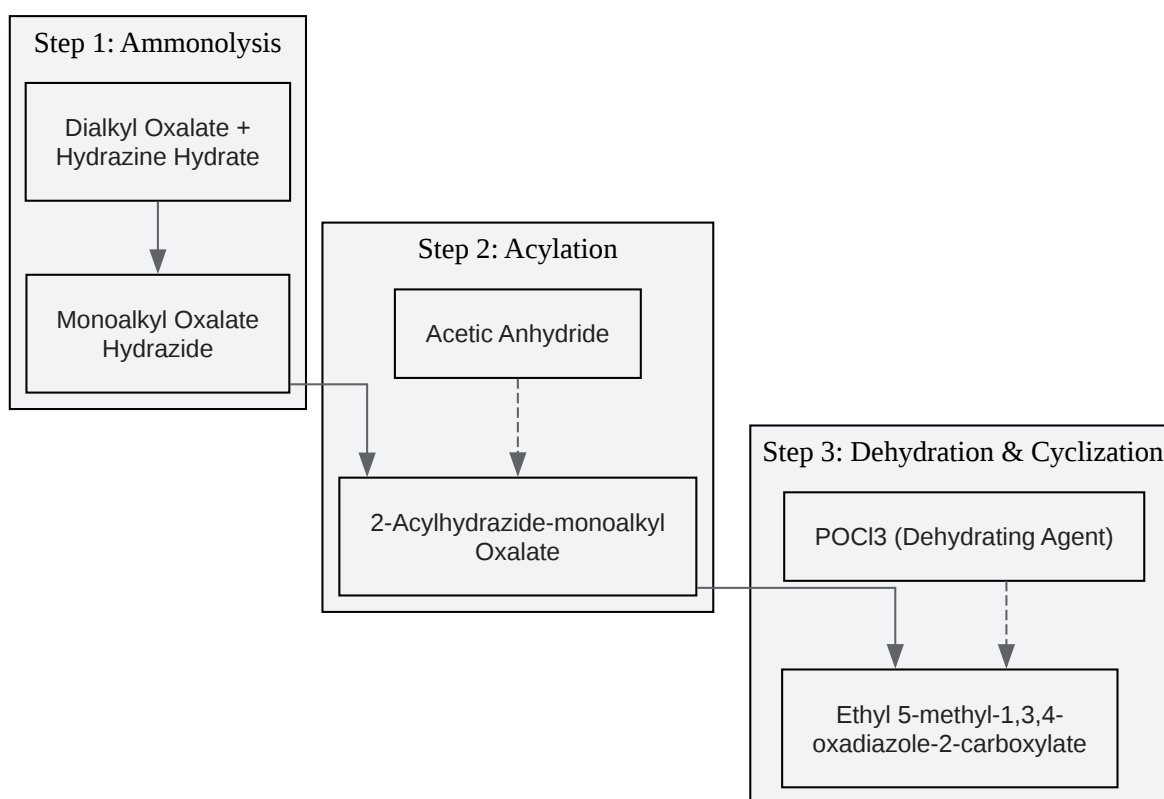
The synthesis of **Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate** can be achieved through a multi-step process that avoids the use of highly toxic and corrosive reagents, making it suitable for larger-scale production.[11]

### Detailed Synthesis Protocol

A patented method outlines a three-step synthesis pathway.[11] This process is designed for safety, high yield, and the use of inexpensive raw materials.[11]

- **Step 1: Formation of Monoalkyl Oxalate Hydrazide:** The process begins with an ammonolysis reaction between a dialkyl oxalate (e.g., diethyl oxalate) and hydrazine hydrate. This reaction yields a monoalkyl oxalate hydrazide.[11]

- **Step 2: Acylation Reaction:** The monoalkyl oxalate hydrazide is then subjected to an acylation reaction with a fatty acid anhydride, such as acetic anhydride.<sup>[11]</sup> This step produces a 2-acylhydrazide-monoalkyl oxalate intermediate.<sup>[11]</sup> For instance, reacting ethyl oxalate hydrazide with acetic anhydride yields 2-acetylhydrazide-oxalic acid monoethyl ester.<sup>[11]</sup>
- **Step 3: Dehydration and Cyclization:** The final step involves a dehydration and ring-closure reaction of the intermediate.<sup>[11]</sup> Using a dehydrating agent like phosphorus oxychloride (POCl<sub>3</sub>) in a solvent such as toluene, the 2-acylhydrazide-monoalkyl oxalate is converted into the target product, **Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate**.<sup>[11]</sup>



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A three-step synthesis workflow for the target compound.<sup>[11]</sup>

## Role in Medicinal Chemistry and Drug Development

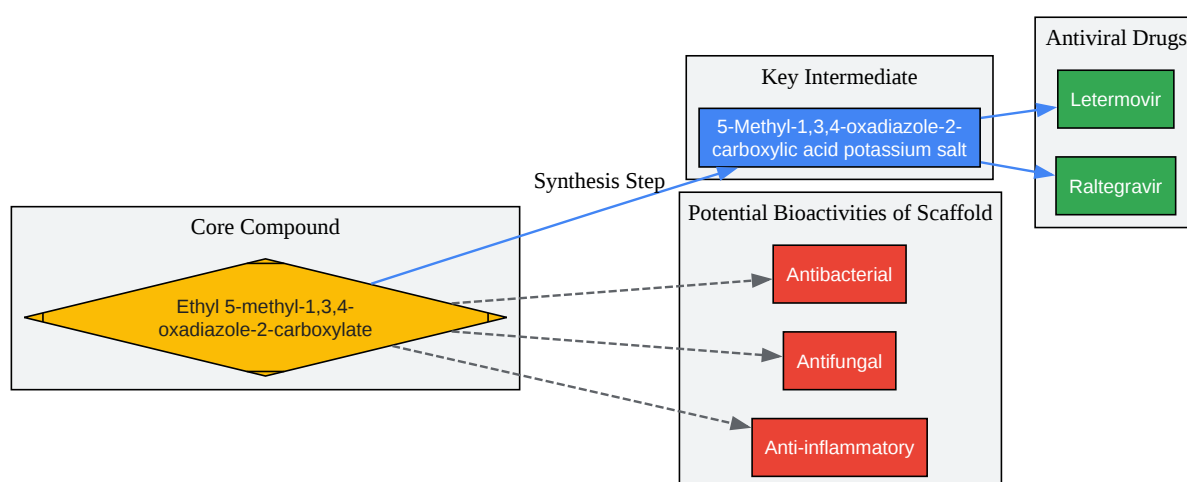
The 1,3,4-oxadiazole ring is a privileged scaffold in medicinal chemistry, known to be a component in compounds exhibiting a wide array of biological activities.[12] These activities include antibacterial, antifungal, anti-inflammatory, antiviral, and anticancer properties.[12]

## Key Intermediate in Drug Synthesis

**Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate** serves as a crucial intermediate in the synthesis of its corresponding potassium salt, 5-methyl-1,3,4-oxadiazole-2-carboxylic acid potassium salt.[1] This potassium salt is a key building block for important antiviral drugs, including Letemovir and Raltegravir.[1]

## Broad Biological Potential

The structural motif of this compound is valuable for developing novel therapeutic agents. Its utility as an intermediate allows for the creation of more complex molecules with potential antimicrobial and anti-inflammatory effects.[2] The broader class of 1,3,4-oxadiazole derivatives has been extensively studied for various applications in medicine and agriculture.[12]



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Applications pathway from the core compound to drug synthesis.[1][12]

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- To cite this document: BenchChem. ["physicochemical properties of Ethyl 5-methyl-1,3,4-oxadiazole-2-carboxylate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282373#physicochemical-properties-of-ethyl-5-methyl-1-3-4-oxadiazole-2-carboxylate]

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